

Ethyl 3-(methylthio)propionate: A Comprehensive Technical Overview of its Physical Properties

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Compound of Interest

Compound Name: Ethyl 3-(methylthio)propionate

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Ethyl 3-(methylthio)propionate, a sulfur-containing ester, is a volatile compound recognized for its characteristic fruity and sulfurous aroma, reminiscent of pineapple.[1][2] While extensively utilized in the flavor and fragrance industry, a thorough understanding of its physical properties is paramount for its application in scientific research and developmental studies. This technical guide provides a detailed summary of the known physical characteristics of **Ethyl 3-(methylthio)propionate**, supported by available data and generalized experimental methodologies.

Core Physical and Chemical Properties

Ethyl 3-(methylthio)propionate (CAS No: 13327-56-5) is a colorless to pale yellow liquid.[1][3] Its chemical structure consists of an ethyl ester of 3-(methylthio)propionic acid.

Table 1: General and Chemical Properties of **Ethyl 3-(methylthio)propionate**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₂ S	[3] [4] [5] [6]
Molecular Weight	148.23 g/mol	[3] [4] [6] [7]
Appearance	Colorless to pale yellow clear liquid	[1] [3] [5]
Odor	Fruity, pineapple, sulfurous, with metallic and ripe notes	[1] [2] [3] [8]

Quantitative Physical Data

The following tables summarize the key quantitative physical properties of **Ethyl 3-(methylthio)propionate**, crucial for handling, storage, and experimental design.

Table 2: Thermodynamic and Physical State Properties

Property	Value	Conditions	Source(s)
Boiling Point	192 - 197 °C	@ 760.00 mm Hg	[1][2][3][4][7][8][9]
100 °C	@ 30.00 mm Hg	[1]	
Density	1.030 - 1.035 g/mL	@ 25.00 °C	[1][3]
1.032 g/mL	@ 25 °C (lit.)	[2][8]	
1.04 g/cm ³	@ 20/20 °C	[9]	
Refractive Index	1.457 - 1.463	@ 20.00 °C	[1][3]
1.46	n ₂₀ /D (lit.)	[8][9]	
Vapor Pressure	0.324 mmHg	@ 25.00 °C (est.)	[1]
0.2737 - 0.4058 hPa	@ 20 - 25 °C (est.)	[4]	
Flash Point	78.89 °C (174.00 °F)	TCC (Tagliabue Closed Cup)	[1]
81 °C (177.8 °F)	Closed cup	[9]	
logP (o/w)	1.352 (est.)	[1]	

Table 3: Solubility Data

Solvent	Solubility	Conditions	Source(s)
Water	4534 mg/L (est.)	@ 25 °C	[1]
Alcohol (Ethanol)	Soluble; 1 mL in 1 mL of 95% alcohol	[1][3][4]	

Experimental Protocols: A Generalized Approach

While specific experimental protocols for determining the physical properties of **Ethyl 3-(methylthio)propionate** are not readily available in the cited literature, standardized methods for esters provide a reliable framework.

Determination of Boiling Point

The boiling point is typically determined using distillation methods at atmospheric or reduced pressures. A common laboratory setup involves heating the liquid in a distillation flask connected to a condenser and a collection flask. The temperature at which the liquid actively boils and the vapor temperature remains constant is recorded as the boiling point. For vacuum distillation, a vacuum pump is connected to the apparatus to lower the pressure.

Measurement of Density

Density is determined by measuring the mass of a known volume of the substance. A pycnometer or a digital density meter is commonly used for accurate measurements. The instrument is first calibrated with a substance of known density, such as deionized water. The sample is then introduced, and its mass is measured. The density is calculated by dividing the mass by the volume.

Refractive Index Measurement

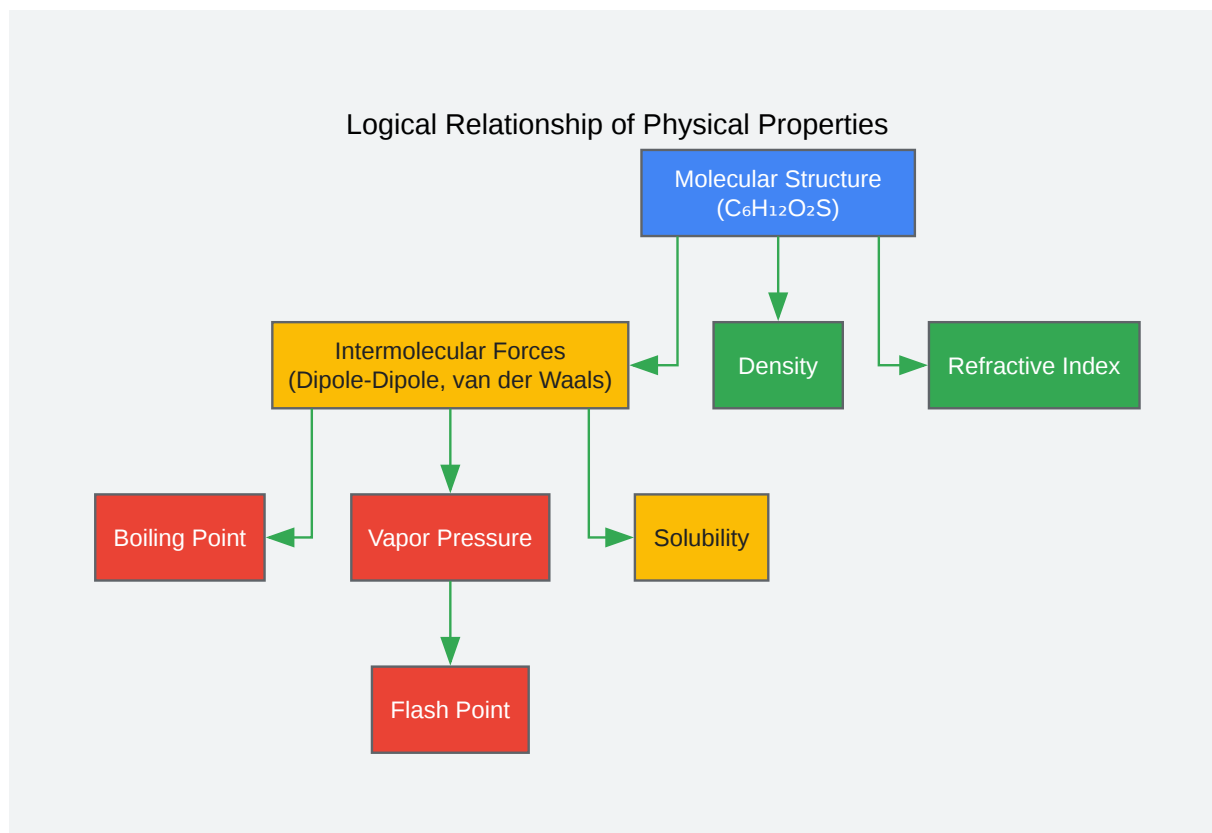
The refractive index, a measure of how light propagates through a substance, is determined using a refractometer. A small sample of the liquid is placed on the prism of the refractometer. Light is passed through the sample, and the angle of refraction is measured. Modern Abbe refractometers provide a direct reading of the refractive index at a specific temperature, typically 20°C.

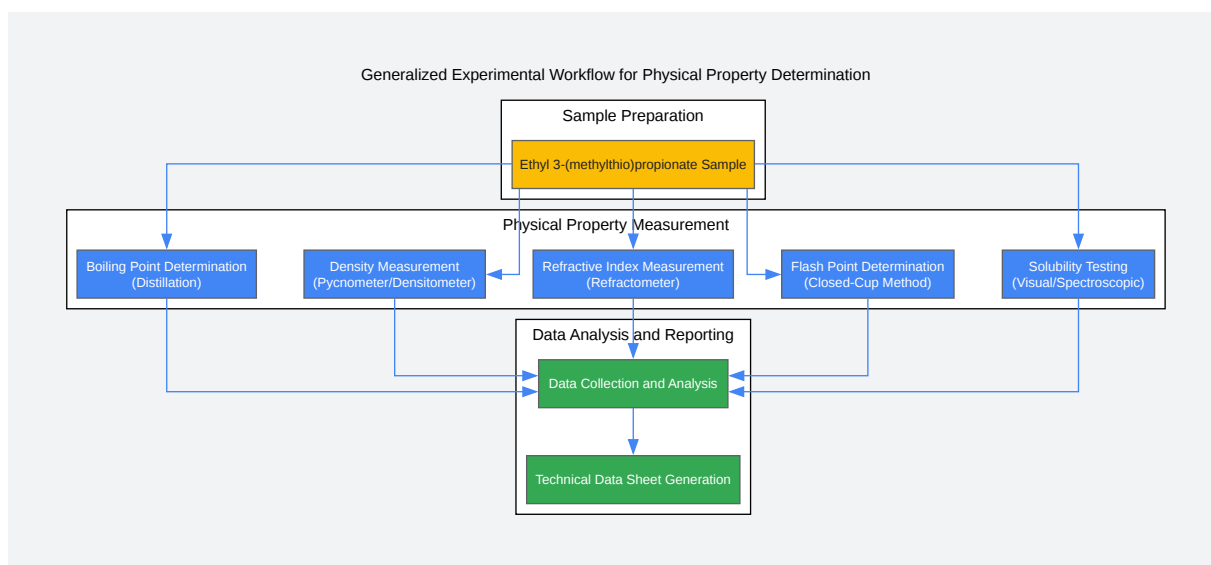
Flash Point Determination

The flash point is the lowest temperature at which the vapors of a volatile material will ignite when given an ignition source. The Tagliabue Closed Cup (TCC) method is a standard procedure. The sample is heated in a closed cup at a slow, constant rate. An ignition source is directed into the cup at regular intervals. The flash point is the lowest temperature at which a flash is observed.

Logical and Workflow Diagrams

To visualize the relationships and processes involved in characterizing **Ethyl 3-(methylthio)propionate**, the following diagrams are provided.





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